

# Molecular formula and weight of 3-Butenyl acetate.

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## Compound of Interest

Compound Name: 3-Butenyl acetate

Cat. No.: B074799

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An In-depth Technical Guide to **3-Butenyl Acetate**: Molecular Properties

This guide provides essential information regarding the molecular formula and weight of **3-Butenyl acetate**, a compound of interest for researchers, scientists, and professionals in drug development. The data is presented in a clear, tabular format for ease of reference.

## Chemical Identity and Properties

**3-Butenyl acetate**, also known as 4-acetoxy-1-butene or acetic acid 3-butenyl ester, is a chemical compound with specific molecular characteristics that are fundamental to its use in scientific research.

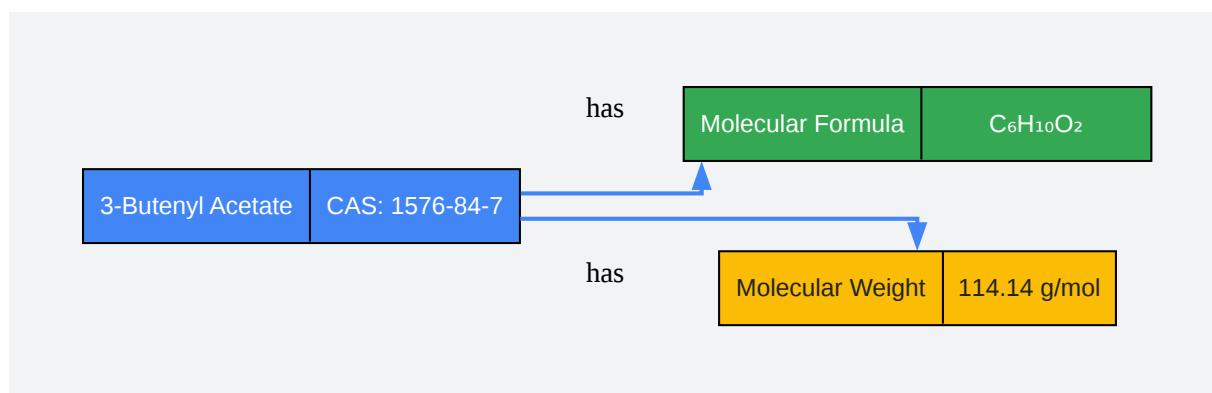
## Molecular Data Summary

The fundamental molecular properties of **3-Butenyl acetate** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	114.14 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1576-84-7 <a href="#">[1]</a> <a href="#">[2]</a>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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## References

- 1. scbt.com [scbt.com]
- 2. 3-Buten-1-ol, 1-acetate | C6H10O2 | CID 74095 - PubChem [pubchem.ncbi.nlm.nih.gov]
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